

Application Note and Protocol: Dissolving (R)-AMPA in DMSO

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Compound of Interest

Compound Name: (R)-Ampa

Cat. No.: B1678803

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the dissolution of (R)- α -Amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid ((R)-AMPA), a potent agonist for the AMPA subtype of ionotropic glutamate receptors, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for preparing stable, high-concentration stock solutions suitable for in vitro and in vivo research applications. This guide includes quantitative solubility data, a step-by-step experimental protocol, and diagrams to ensure clarity and reproducibility.

Introduction

(R)-AMPA is the active enantiomer of AMPA and a selective agonist of the AMPA receptor, playing a critical role in synaptic plasticity and neurotransmission. Due to its limited aqueous solubility, DMSO is a commonly used solvent for preparing stock solutions. However, proper handling and dissolution techniques are essential to maintain the compound's integrity and ensure accurate experimental outcomes. It is also important to note that DMSO can have direct effects on neuronal activity, and appropriate vehicle controls are necessary in experimental designs^[1].

Data Presentation: Solubility and Storage

The following table summarizes the solubility of AMPA in DMSO and recommended storage conditions. While specific data for the (R)-enantiomer is not widely reported, data for the racemic mixture ((RS)-AMPA or (\pm)-AMPA) provides a strong reference point.

Compound	Solvent	Maximum Concentration	Molar Concentration	Notes	Storage of Stock Solution
(RS)-AMPA hydrochloride	DMSO	~125 mg/mL[2]	~561.47 mM[2]	Ultrasonication may be required[2].	-20°C for 1 month, -80°C for 6 months[2].
(±)-AMPA	DMSO	4.3 mg/mL	~23.09 mM	-	General recommendation: -20°C or -80°C.

Note: It is highly recommended to use anhydrous, high-purity DMSO to prepare stock solutions, as DMSO is hygroscopic and absorbed water can affect solubility.

Experimental Protocol: Preparation of a 50 mM (R)-AMPA Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **(R)-AMPA** in DMSO. The concentration can be adjusted based on experimental needs and the solubility data presented above.

Materials:

- **(R)-AMPA** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (optional)

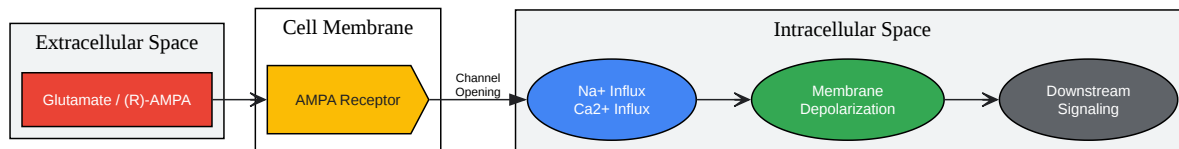
- Calibrated micropipettes

Procedure:

- **Equilibration:** Allow the container of **(R)-AMPA** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh the desired amount of **(R)-AMPA** powder using a calibrated analytical balance. To prepare 1 mL of a 50 mM stock solution (Molecular Weight of AMPA: 186.17 g/mol), weigh out 9.31 mg of **(R)-AMPA**.
- **Dispensing Solvent:** In a sterile microcentrifuge tube, add the calculated volume of anhydrous DMSO. For a 1 mL final volume, add 1 mL of DMSO.
- **Dissolution:** Add the weighed **(R)-AMPA** powder to the DMSO.
- **Vortexing:** Tightly cap the tube and vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- **Ultrasonication (if necessary):** If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic water bath. Sonicate for 5-10 minute intervals until the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, sterile vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Mandatory Visualizations

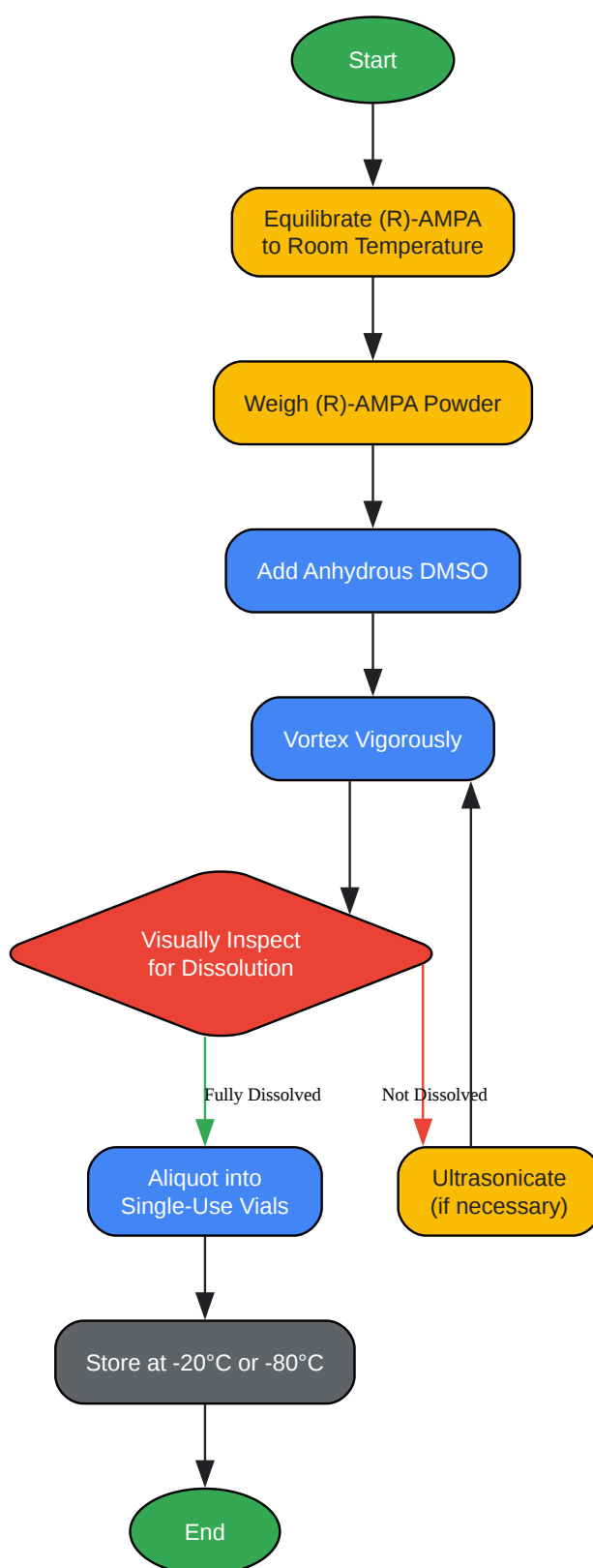
Diagram 1: **(R)-AMPA** Signaling Pathway



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Caption: **(R)-AMPA** binding to its receptor, leading to ion influx and downstream signaling.

Diagram 2: Experimental Workflow for Preparing **(R)-AMPA** Stock Solution



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Caption: Step-by-step workflow for the dissolution of **(R)-AMPA** in DMSO.

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References

- 1. Dimethyl sulfoxide suppresses NMDA- and AMPA-induced ion currents and calcium influx and protects against excitotoxic death in hippocampal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. (RS)-AMPA hydrochloride | iGluR | 2922283-04-1 | Invivochem [invivochem.com]
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